

A Technical Guide to DBCO-PEG5-NHS Ester: Properties, Protocols, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DBCO-PEG5-NHS ester

Cat. No.: B606970

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, specifications, and applications of **DBCO-PEG5-NHS ester**, a key reagent in bioconjugation and drug development. This document details experimental protocols and presents quantitative data in a clear, accessible format to support your research and development endeavors.

Core Chemical Properties and Specifications

DBCO-PEG5-NHS ester is a heterobifunctional linker that contains a dibenzocyclooctyne (DBCO) group and an N-hydroxysuccinimide (NHS) ester. The DBCO group facilitates copper-free click chemistry, a bioorthogonal reaction, by reacting with azide-functionalized molecules. [1][2] The NHS ester enables covalent bond formation with primary amines, such as those found on the side chains of lysine residues in proteins. [3][4]

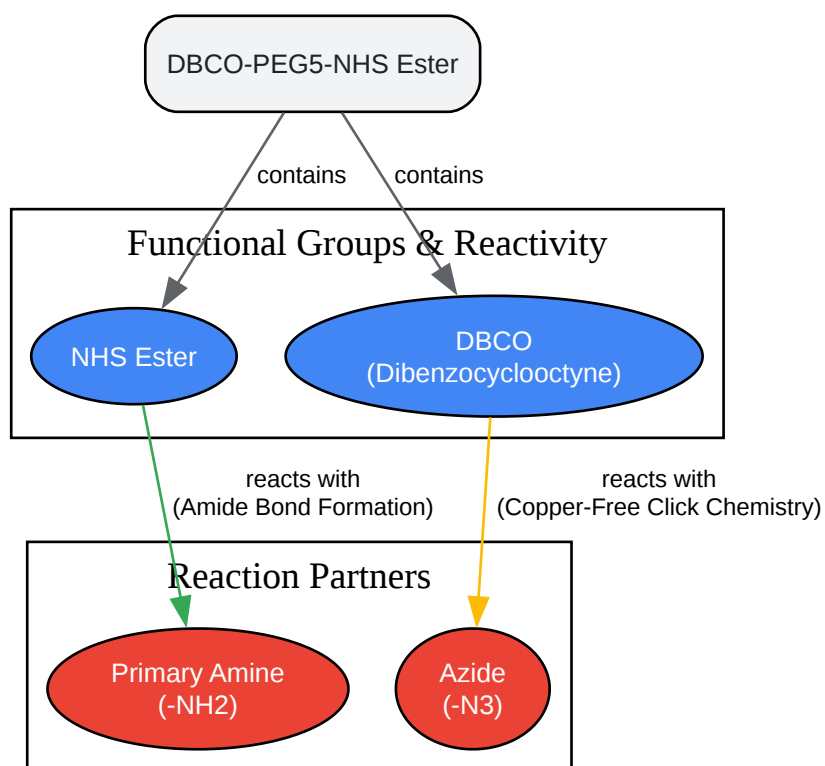
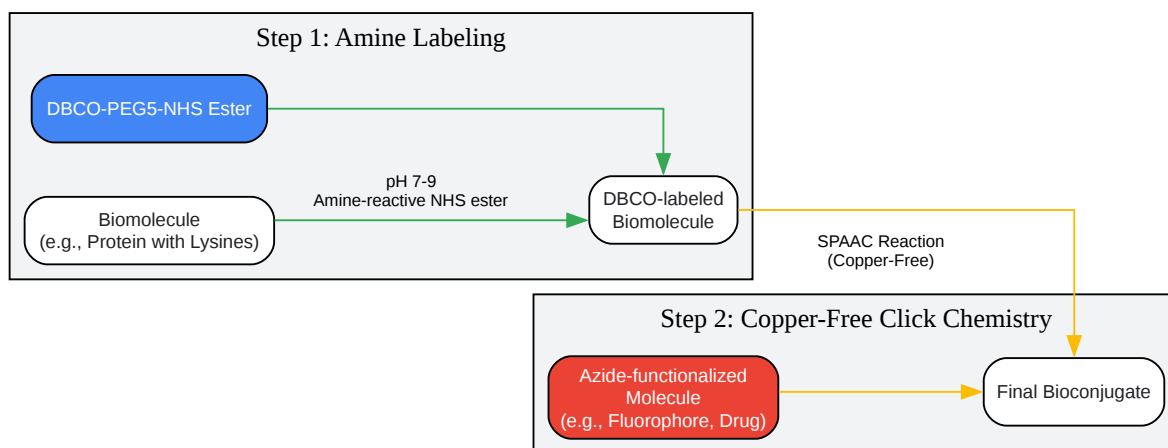
The molecule incorporates a polyethylene glycol (PEG) spacer (PEG5), which enhances its hydrophilicity and water solubility. [1] This PEG linker also provides a flexible connection, minimizing steric hindrance during conjugation.

Quantitative Data Summary

Property	Specification
Molecular Weight	693.74 g/mol
Chemical Formula	C ₃₆ H ₄₃ N ₃ O ₁₁
Purity	>95% (typically analyzed by HPLC)
Appearance	Viscous oil or amorphous solid
Solubility	Soluble in organic solvents such as DMSO, DMF, DCM, THF, and Chloroform.
Storage Conditions	Store at -20°C, desiccated, and protected from light. Use anhydrous solvents and avoid moisture.
Reactivity	DBCO group: Reacts with azides via strain-promoted alkyne-azide cycloaddition (SPAAC). NHS ester: Reacts with primary amines at pH 7-9 to form a stable amide bond.

Bioconjugation Workflow

The primary application of **DBCO-PEG5-NHS ester** is in the two-step bioconjugation of molecules. This process first involves the labeling of a biomolecule containing primary amines with the DBCO moiety, followed by a copper-free click chemistry reaction with an azide-functionalized molecule of interest.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. interchim.fr [interchim.fr]
- 2. DBCO-PEG5-NHS Ester | AAT Bioquest [aatbio.com]
- 3. Copper-free click chemistry for attachment of biomolecules in magnetic tweezers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [A Technical Guide to DBCO-PEG5-NHS Ester: Properties, Protocols, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606970#dbco-peg5-nhs-ester-chemical-properties-and-specifications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com